

What are the physicochemical properties of (+-)-methionine?

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Compound of Interest

Compound Name: (+-)-Methionine

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An In-depth Technical Guide to the Physicochemical Properties of (+-)-Methionine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **(+)-methionine**, also known as DL-methionine. This racemic mixture, composed of equal parts D-methionine and L-methionine, is a crucial alpha-amino acid. As one of the two sulfur-containing proteinogenic amino acids, its properties are of significant interest in various scientific and industrial fields, including drug development, animal nutrition, and food science. [1][2] Methionine is an essential amino acid in humans, meaning it must be obtained through diet.[1]

Chemical Structure and General Properties

(+)-Methionine is a nonpolar amino acid with the chemical formula $C_5H_{11}NO_2S$. [1] Its structure features a central alpha-carbon bonded to a carboxyl group, an amino group, a hydrogen atom, and a gamma-methylthioethyl side chain. This side chain's flexibility and the sulfur atom's potential for oxidation are key to its biological functions.[2]

The chemical structures of the two enantiomers, L-methionine and D-methionine, are presented below. **(+)-Methionine** is a 1:1 mixture of these two forms.

Caption: 2D Structures of L- and D-Methionine Enantiomers.

The following table summarizes the key physicochemical properties of **(+)-methionine**.

Property	Value	References
IUPAC Name	(2R)-2-Amino-4-(methylthio)butanoic acid	
Synonyms	DL-Met-OH, (R)-Methionine	
Molecular Formula	C ₅ H ₁₁ NO ₂ S	
Molecular Weight	149.21 g/mol	
Appearance	White crystalline powder or flakes with a faint, characteristic odor.	
Density	1.340 g/cm ³	
Melting Point	DL-Methionine: 270-273 °C, 281 °C (decomposes) L-Methionine: 280-281 °C (decomposes) D-Methionine: 273 °C (decomposes)	
Boiling Point	306.9 °C at 760 mmHg	
LogP (Octanol/Water)	-1.87	
pH (in aqueous solution)	5.4 - 6.1 (for a 1% or 20 mg/mL solution)	

Solubility Profile

(+)-Methionine is sparingly soluble in water and very slightly soluble in ethanol. Its solubility is influenced by the presence of both polar (carboxyl and amino groups) and nonpolar (methylsulfanyl side chain) moieties. Solubility in aqueous solutions is significantly affected by pH due to the ionization of the acidic and basic functional groups. It readily dissolves in dilute acids and alkalis.

Solvent	Solubility	Temperature	References
Water	2.9 g/100 mL	20 °C	
Water	48 g/L	20 °C	
Ethanol	Very slightly soluble	Room Temperature	
Ether	Insoluble	Room Temperature	
Dilute Acids	Soluble	Room Temperature	
Dilute Alkali Hydroxides	Soluble	Room Temperature	

Acid-Base Properties

As an amino acid, **(+/-)-methionine** is an amphoteric molecule containing both a weakly acidic carboxylic acid group and a weakly basic amino group. The pKa values determine the charge of the molecule at a given pH. The isoelectric point (pI) is the pH at which the molecule carries no net electrical charge.

Property	Value	References
pKa1 (-COOH)	2.28	
pKa2 (-NH3+)	9.21	
pI	5.74	

Optical Activity

Optical activity is a key property for distinguishing between the enantiomers of methionine. The racemic mixture, **(+/-)-methionine**, is optically inactive as the opposing rotations of the D- and L-enantiomers cancel each other out.

Enantiomer	Specific Optical Rotation $[\alpha]_D$	Conditions	References
(+/-)-Methionine	-0.05° to +0.05°	c=2.5 in 1 M HCl	
L-Methionine	+21.0° to +25.0°	c=0.5 in 6 M HCl	
D-Methionine	-21.19°	c=0.8 in 0.2 N HCl	

Experimental Protocols

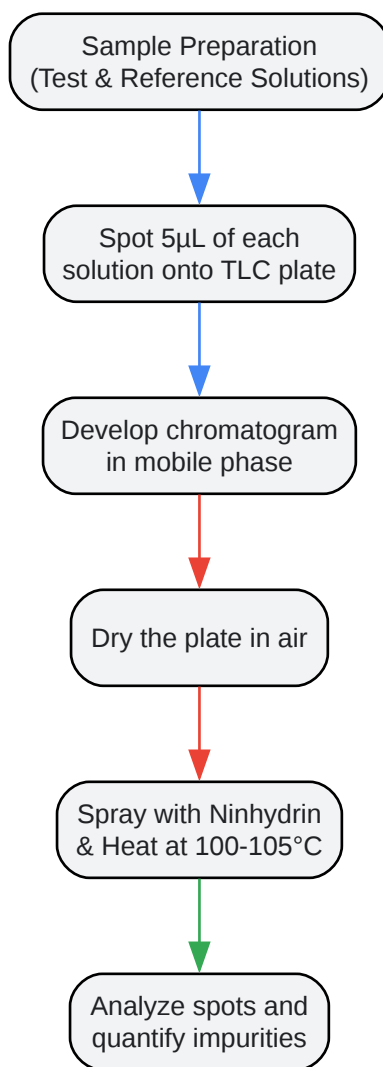
Determination of Related Substances by Thin-Layer Chromatography (TLC)

This method is used to assess the purity of a DL-methionine sample by separating it from any related amino acid impurities.

- Stationary Phase: Silica gel G.
- Mobile Phase: A mixture of 2-butanol, glacial acetic acid, and water (volume ratio 6:2:2).
- Sample Preparation:
 - Test Solution (a): 20 mg/mL of DL-Methionine in water.
 - Reference Solution (b): A standard solution of DL-methionine.
- Procedure:
 - Apply 5 μ L of each solution to the TLC plate.
 - Develop the chromatogram over a path of 10 cm.
 - Dry the plate in air.
 - Spray with a ninhydrin solution.
 - Heat the plate at 100-105 °C for 15 minutes.

- Analysis: Any secondary spots in the chromatogram of the test solution are compared in intensity to the principal spot of the reference solution to quantify impurities.

The workflow for this experimental protocol can be visualized as follows:



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Caption: Workflow for Purity Analysis by Thin-Layer Chromatography.

Assay by Potentiometric Titration

This is a quantitative method to determine the percentage purity of **(+)-methionine**.

- Procedure:

- Accurately weigh approximately 0.14 g of the sample.
- Dissolve the sample in 3 mL of anhydrous formic acid.
- Add 30 mL of glacial acetic acid.
- Titrate immediately with 0.1 M perchloric acid.
- Determine the endpoint potentiometrically.
- Calculation: The amount of titrant consumed is used to calculate the percentage of C₅H₁₁NO₂S in the sample. Each mL of 0.1 M perchloric acid is equivalent to 14.92 mg of C₅H₁₁NO₂S.

Measurement of Optical Rotation

This procedure is used to confirm the identity of the racemic mixture or to determine the enantiomeric purity of L- or D-methionine.

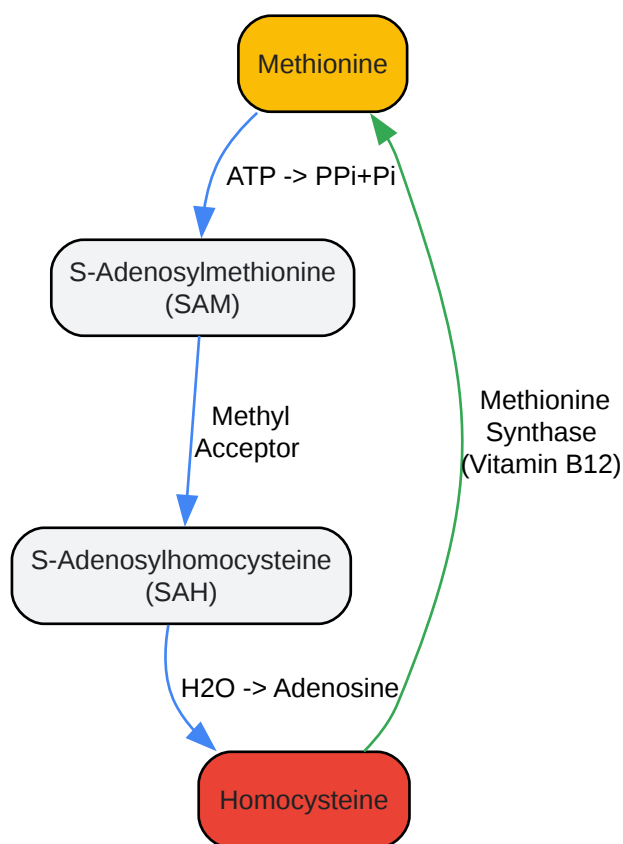
- Apparatus: Polarimeter.
- Procedure:
 - Dissolve a specified concentration of the sample in a suitable solvent (e.g., 1 M HCl for DL-methionine).
 - Place the solution in a polarimeter tube of a known path length.
 - Measure the angle of rotation of plane-polarized light (typically at the sodium D-line, 589 nm).
- Analysis: The observed rotation is compared to the expected range for the substance. For **(+/-)-methionine**, the rotation should be close to zero.

Metabolic Significance

In biological systems, L-methionine is the active enantiomer. It plays a critical role in protein synthesis and is a precursor for other important sulfur-containing compounds like cysteine, taurine, and S-adenosylmethionine (SAM). SAM is a universal methyl group donor, essential for

the methylation of DNA, proteins, and other metabolites. Methionine can be regenerated from homocysteine through a pathway involving vitamin B12.

A simplified diagram of the methionine regeneration cycle is shown below:



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Caption: Simplified Methionine Regeneration Cycle.

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References

- 1. Methionine [chemurope.com]

- 2. Amino Acids - Alanine [biology.arizona.edu]
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